

Preventing degradation of Tranilast sodium in experimental solutions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Tranilast sodium*

Cat. No.: *B1139417*

[Get Quote](#)

Welcome to the Technical Support Center for **Tranilast Sodium**. This guide provides detailed information, troubleshooting advice, and standardized protocols to help you prevent the degradation of **Tranilast sodium** in your experimental solutions, ensuring the accuracy and reproducibility of your results.

Frequently Asked Questions (FAQs)

Q1: What is the best solvent for preparing **Tranilast sodium** stock solutions?

A1: The recommended solvent for **Tranilast sodium** is Dimethyl Sulfoxide (DMSO). Tranilast is readily soluble in DMSO at concentrations exceeding 10 mg/mL, while it is practically insoluble in water and ethanol.^{[1][2][3]} Aqueous solutions are not recommended for storage due to low solubility and the potential for hydrolytic degradation.^{[2][4]}

Q2: How should I store solid **Tranilast sodium** powder?

A2: Solid, crystalline **Tranilast sodium** should be stored at -20°C in a sealed container, protected from light and moisture.^{[2][4]} Under these conditions, the compound is stable for up to three years.^[4]

Q3: How stable are **Tranilast sodium** stock solutions in DMSO?

A3: **Tranilast sodium** stock solutions prepared in DMSO are stable for up to three months when stored at -20°C and protected from light.^{[1][4]}

Q4: Is **Tranilast sodium** sensitive to light?

A4: Yes, Tranilast is highly sensitive to light. In solution, it is photochemically unstable and can undergo transformation to its cis-isomer or form dimers upon exposure to light.[5][6] Crystalline solid Tranilast is more photostable, but amorphous forms can degrade with light exposure.[6] All solutions containing Tranilast should be protected from light using amber vials or by covering containers with aluminum foil.

Q5: Can I store Tranilast in aqueous buffers after dilution?

A5: It is strongly recommended not to store Tranilast in aqueous solutions for any significant length of time.[2][7] Dilutions from a DMSO stock solution into aqueous buffers or cell culture media should be made immediately before use to avoid precipitation and potential degradation.
[2]

Troubleshooting Guide

This section addresses specific issues you may encounter during your experiments.

Problem 1: My Tranilast solution has turned yellow or changed color.

- **Potential Cause:** This is a common sign of photodegradation. Tranilast is known to be photochemically unstable when in solution.[6] Exposure to ambient or UV light can cause the compound to degrade.
- **Solution:**
 - Discard the discolored solution immediately.
 - Prepare a fresh solution from your DMSO stock.
 - Always store and handle Tranilast solutions in light-protected containers (e.g., amber tubes or foil-wrapped vials).
 - Minimize the exposure of your experimental setup (e.g., cell culture plates) to direct light after adding Tranilast.

Problem 2: A precipitate has formed in my final experimental solution after diluting the DMSO stock.

- Potential Cause 1: Poor Aqueous Solubility. Tranilast is poorly soluble in aqueous solutions (approx. 0.2 mg/mL in PBS, pH 7.2).^[2] If the final concentration in your aqueous buffer or media is too high, it will precipitate out.
- Solution 1:
 - Review your calculations to ensure the final concentration does not exceed its solubility limit in the experimental medium.
 - Consider performing a serial dilution to ensure the compound stays in solution.
 - Ensure the residual amount of DMSO is not too high, as organic solvents can have physiological effects at low concentrations, but also check that it is sufficient to maintain solubility during the dilution step.^[2]
- Potential Cause 2: pH Effects. The pH of your final buffer or medium can influence the solubility of Tranilast.
- Solution 2:
 - Ensure the pH of your final solution is compatible with Tranilast's stability. While specific pH-rate profiles are not readily available in the literature, extreme pH values should be avoided as they can promote the hydrolysis of the amide group.^[8]

Problem 3: I am seeing inconsistent or no biological activity in my experiments.

- Potential Cause 1: Compound Degradation. The most likely cause is the degradation of Tranilast due to improper storage or light exposure. Even if no color change is visible, the active compound's concentration may have decreased significantly.
- Solution 1: Prepare a fresh stock solution of Tranilast in DMSO and ensure it is stored correctly at -20°C and protected from light.^{[1][4]} Prepare final working solutions immediately before each experiment.

- Potential Cause 2: Incorrect Preparation. Errors in weighing or dilution can lead to incorrect final concentrations.
- Solution 2:
 - Carefully recalibrate your balance before weighing the solid compound.
 - Double-check all calculations for preparing both the stock and final working solutions.
 - Use calibrated pipettes for all dilutions.

Data & Protocols

Quantitative Data Summary

The following tables summarize the key stability and solubility parameters for Tranilast.

Table 1: Solubility of Tranilast

Solvent	Solubility	Reference(s)
DMSO	>10 mg/mL (up to 65 mg/mL reported)	[1][2][3][4]
Dimethyl Formamide (DMF)	~35 mg/mL	[2]
Ethanol	~2 mg/mL	[2]

| Water / PBS (pH 7.2) | Insoluble (~0.2 mg/mL) |[1][2][4][9] |

Table 2: Storage and Stability Recommendations

Form	Storage Condition	Stability Duration	Reference(s)
Crystalline Solid	-20°C, sealed, protected from light	≥ 4 years	[2][4]
DMSO Stock Solution	-20°C, protected from light	Up to 3 months	[1][4]

| Aqueous Working Solution | Room Temperature or 2-8°C | Not Recommended (Use Immediately) [\[\[2\]\[7\]](#) |

Experimental Protocol: Preparation of Tranilast Stock Solution

This protocol describes the standard procedure for preparing a 100 mM stock solution of Tranilast in DMSO.

Materials:

- **Tranilast sodium** (M.W. 327.34 g/mol , batch-specific M.W. may vary)[\[10\]](#)
- Anhydrous or high-purity DMSO
- Calibrated analytical balance
- Sterile, light-protecting (amber) microcentrifuge tubes or cryovials
- Calibrated micropipettes and sterile tips

Procedure:

- **Pre-warming:** Allow the sealed container of Tranilast powder to equilibrate to room temperature before opening to prevent moisture condensation.
- **Weighing:** Weigh out the desired amount of Tranilast powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 100 mM solution, weigh 32.73 mg of Tranilast.
- **Solubilization:** Add the appropriate volume of DMSO to the tube. Using the example above, add 1 mL of DMSO.
- **Mixing:** Vortex the solution thoroughly until all the solid has completely dissolved. Gentle warming in a 37°C water bath can assist solubilization if needed.
- **Aliquoting:** Dispense the stock solution into smaller, single-use aliquots in sterile, light-protected tubes. This prevents repeated freeze-thaw cycles and minimizes the risk of contamination and degradation for the main stock.

- Storage: Store the aliquots at -20°C.^[1] Ensure they are clearly labeled with the compound name, concentration, date, and your initials.

Visualizations & Diagrams

Experimental Workflow

The following diagram outlines the recommended workflow for handling Tranilast from powder to final experimental use.

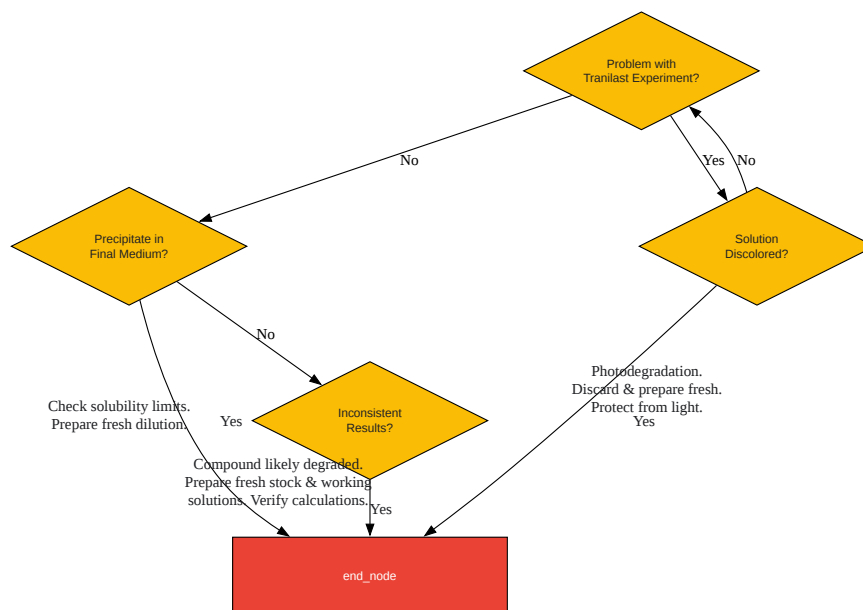


[Click to download full resolution via product page](#)

Caption: Recommended workflow for Tranilast solution preparation and use.

Troubleshooting Decision Tree

This diagram provides a logical path to troubleshoot common issues with Tranilast solutions.

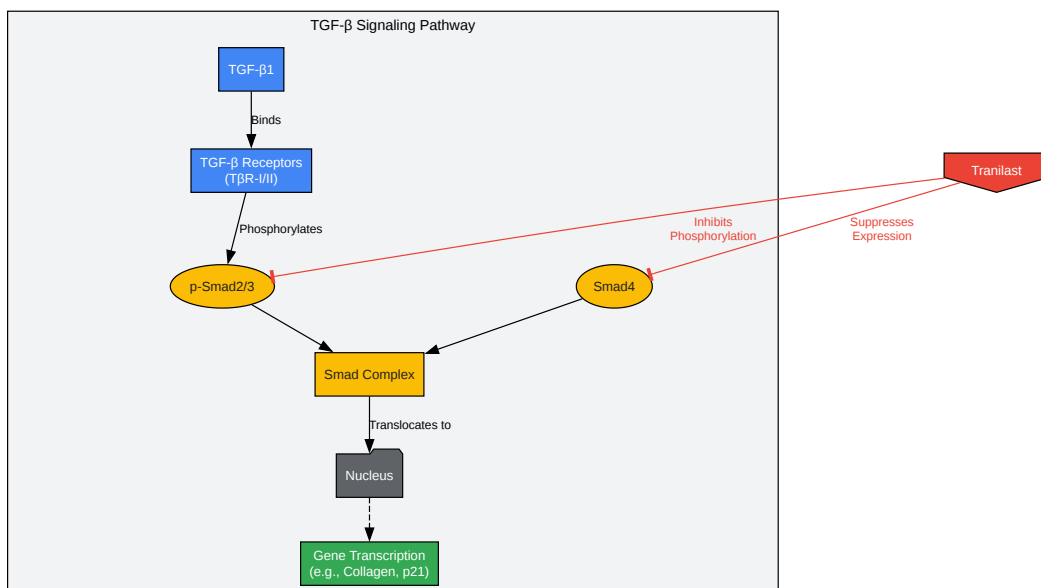


[Click to download full resolution via product page](#)

Caption: Decision tree for troubleshooting Tranilast experimental issues.

Simplified Tranilast Signaling Pathway

Tranilast is known to exert anti-fibrotic effects by inhibiting the Transforming Growth Factor-beta (TGF- β) signaling pathway.^{[11][12]} This pathway is crucial in processes like cell proliferation and extracellular matrix deposition.



[Click to download full resolution via product page](#)

Caption: Tranilast inhibits the TGF-β pathway by affecting Smad2/3 and Smad4.[13][14]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [sigmaaldrich.com](https://www.sigmaaldrich.com) [sigmaaldrich.com]
- 2. [cdn.caymanchem.com](https://www.caymanchem.com) [cdn.caymanchem.com]
- 3. [selleckchem.com](https://www.selleckchem.com) [selleckchem.com]

- 4. Buy Tranilast sodium [smolecule.com]
- 5. Novel crystalline solid dispersion of tranilast with high photostability and improved oral bioavailability - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. newdrugapprovals.org [newdrugapprovals.org]
- 7. apexbt.com [apexbt.com]
- 8. pharmacy180.com [pharmacy180.com]
- 9. Tranilast - Wikipedia [en.wikipedia.org]
- 10. Tranilast | Miscellaneous Compounds | Tocris Bioscience [tocris.com]
- 11. Unlocking the potential of tranilast: Targeting fibrotic signaling pathways for therapeutic benefit - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. Inhibition of transforming growth factor-beta by Tranilast reduces tumor growth and ameliorates fibrosis in colorectal cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 13. Transcriptional activation of p21 by Tranilast is mediated via transforming growth factor beta signal pathway - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. Tranilast Inhibits TGF- β 1-induced Epithelial-mesenchymal Transition and Invasion/Metastasis via the Suppression of Smad4 in Human Lung Cancer Cell Lines | Anticancer Research [ar.iiarjournals.org]
- To cite this document: BenchChem. [Preventing degradation of Tranilast sodium in experimental solutions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1139417#preventing-degradation-of-tranilast-sodium-in-experimental-solutions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com